

Essential Safety and Logistical Information for Handling 5-Methyl-5-nonanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Methyl-5-nonanol

Cat. No.: B1582256

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for the handling of **5-Methyl-5-nonanol**. The following procedural guidance is designed to facilitate safe laboratory operations and ensure proper disposal, building a foundation of trust in our commitment to laboratory safety beyond the product itself.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **5-Methyl-5-nonanol** is provided below for easy reference.^{[1][2][3]}

Property	Value
Molecular Formula	C ₁₀ H ₂₂ O
Molecular Weight	158.28 g/mol
Appearance	Colorless liquid
Boiling Point	201.3°C at 760 mmHg
Flash Point	81.1°C
Density	0.82 g/cm ³
CAS Number	33933-78-7

Personal Protective Equipment (PPE)

The following personal protective equipment is recommended when handling **5-Methyl-5-nonanol**. While specific breakthrough times for **5-Methyl-5-nonanol** are not available, recommendations are based on guidelines for handling aliphatic alcohols.

PPE Category	Recommendation	Rationale
Eye Protection	Chemical safety goggles conforming to EN 166 (EU) or NIOSH (US) standards. A face shield should be used in addition to goggles if there is a significant splash hazard.	Protects against splashes which can cause serious eye damage.
Hand Protection	Chemical-resistant gloves such as Nitrile, Neoprene, or Butyl rubber.	Prevents skin contact which can cause irritation. As specific breakthrough times are not available, it is crucial to inspect gloves before each use and replace them immediately if signs of degradation appear.
Respiratory Protection	Use in a well-ventilated area. If engineering controls are insufficient or if exposure limits are exceeded, a full-face respirator with appropriate cartridges should be used.	Prevents respiratory irritation from vapors.
Body Protection	A flame-resistant lab coat should be worn and kept fully buttoned.	Protects against skin contact from splashes.
Footwear	Closed-toe shoes.	Protects feet from spills.

Occupational Exposure Limits (OELs)

Specific occupational exposure limits for **5-Methyl-5-nonanol** have not been established. However, for a structurally similar tertiary alcohol, tert-Butyl alcohol (CAS 75-65-0), the following limits have been set and can be used as a conservative guideline. It is important to note that these are for a different compound and should be used for guidance only.

Organization	TWA (8-hour)	STEL (15-minute)
NIOSH REL	100 ppm (300 mg/m ³)	150 ppm (450 mg/m ³)
OSHA PEL	100 ppm (300 mg/m ³)	-
ACGIH TLV	100 ppm (300 mg/m ³)	-

NIOSH: National Institute for Occupational Safety and Health; OSHA: Occupational Safety and Health Administration; ACGIH: American Conference of Governmental Industrial Hygienists; TWA: Time-Weighted Average; STEL: Short-Term Exposure Limit.[\[4\]](#)[\[5\]](#)[\[6\]](#)

Operational and Disposal Plans

Handling and Storage Protocol

- **Engineering Controls:** Always handle **5-Methyl-5-nonanol** in a well-ventilated area, preferably within a chemical fume hood.
- **Personal Protective Equipment:** Before beginning work, ensure all recommended PPE is worn correctly.
- **Dispensing:** When transferring the chemical, use appropriate tools to avoid splashes and the generation of aerosols.
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.
- **Hygiene:** Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.

Disposal Plan

5-Methyl-5-nonanol is a non-halogenated organic solvent and should be disposed of as chemical waste.^{[7][8][9]}

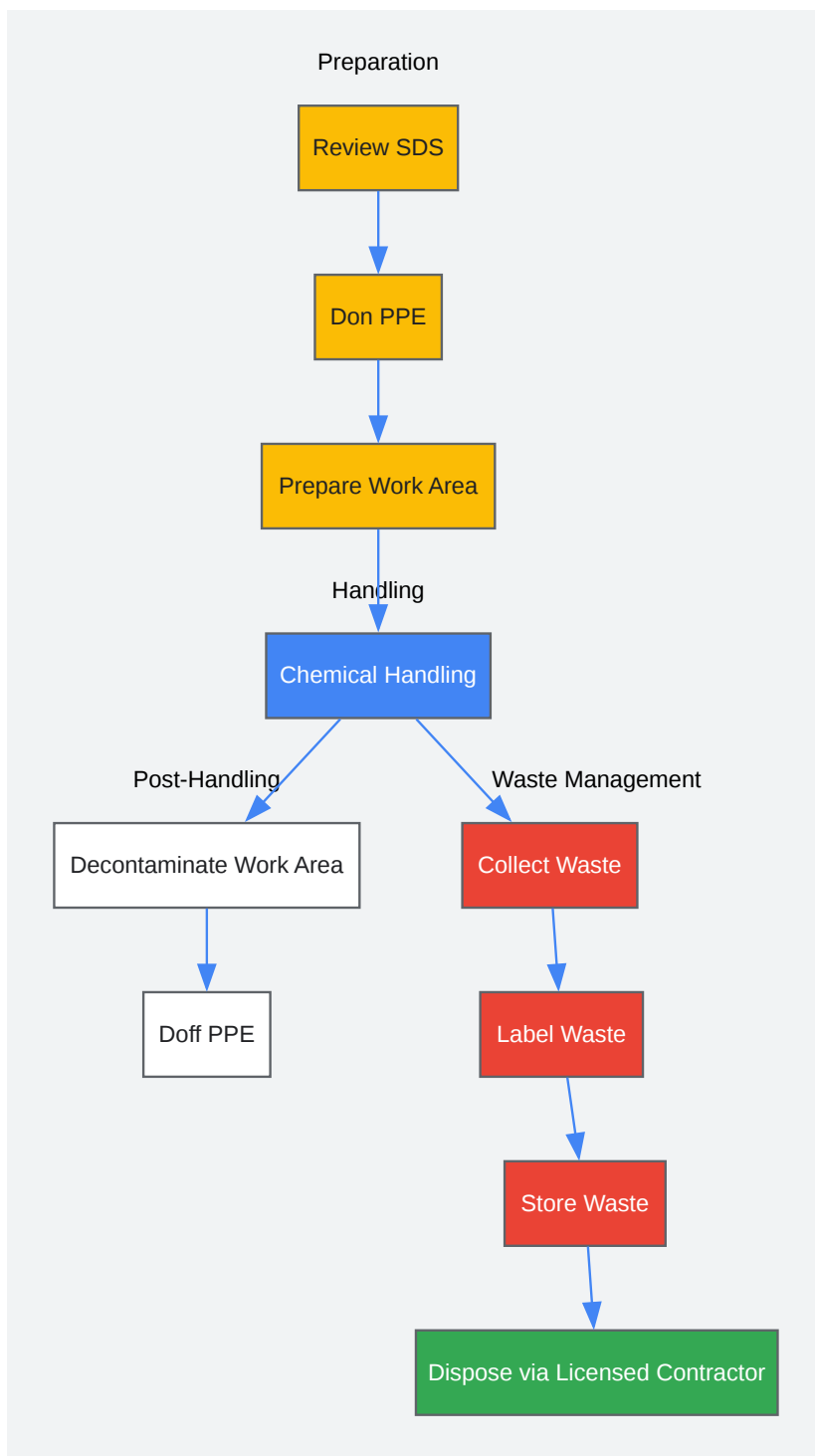
- **Waste Collection:** Collect waste **5-Methyl-5-nonanol** in a dedicated, properly labeled, and sealed container for non-halogenated organic waste.^{[7][10]} Do not mix with halogenated solvents, as this will increase disposal costs.^[9]
- **Container Labeling:** The waste container must be clearly labeled with "Hazardous Waste" and the full chemical name "**5-Methyl-5-nonanol**".^[7]
- **Storage of Waste:** Store the waste container in a designated satellite accumulation area, away from incompatible materials.^[10]
- **Disposal Method:** Arrange for the disposal of the waste through a licensed chemical waste disposal company. This may involve incineration at a permitted facility.^[8] Do not dispose of down the drain.^{[7][11]}
- **Empty Containers:** Empty containers should be triple-rinsed with a suitable solvent. The rinsate should be collected as hazardous waste. The rinsed container can then be disposed of according to institutional guidelines.

Emergency Procedures

Emergency Situation	Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
Skin Contact	Remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes. Seek medical attention if irritation persists. [12] [13]
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. [12] [13]
Ingestion	Do not induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [14]
Spill	Evacuate the area. Remove all sources of ignition. Ventilate the area. Absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a sealed container for disposal. [12] [15]

Experimental Workflow

The following diagram outlines the standard workflow for the safe handling of **5-Methyl-5-nonanol** from receipt to disposal.



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Caption: Workflow for Safe Handling of **5-Methyl-5-nonanol**.

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